

Essential Safety and Disposal Procedures for NCI-006

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NCI-006

Cat. No.: B11935945

[Get Quote](#)

The following provides critical safety and logistical information for the proper handling and disposal of **NCI-006**, a potent lactate dehydrogenase (LDH) inhibitor. This guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Profile:

NCI-006 (CAS No. 1964516-64-0) is classified as harmful if swallowed (Acute toxicity, Oral - Category 4) and very toxic to aquatic life with long-lasting effects (Acute aquatic toxicity - Category 1; Chronic aquatic toxicity - Category 1)[1]. Due to its hazard profile, specific precautions must be taken to avoid exposure and environmental contamination.

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is mandatory when handling **NCI-006**. The following equipment should be utilized to minimize exposure:

PPE Category	Specification
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves
Skin and Body	Impervious clothing
Respiratory	Suitable respirator
Data sourced from the NCI-006 Safety Data Sheet[1].	

Disposal Protocol for NCI-006

Disposal of **NCI-006** and any associated contaminated materials must be conducted through an approved waste disposal plant[1]. Under no circumstances should **NCI-006** be released into the environment or disposed of down the drain[1].

Experimental Waste Handling Methodology

This protocol outlines the steps for the safe handling and preparation of **NCI-006** waste for disposal.

1. Waste Segregation:

- All waste contaminated with **NCI-006**, including unused product, solutions, contaminated labware (e.g., pipette tips, tubes, flasks), and personal protective equipment (PPE), must be segregated from general laboratory waste.
- Use designated, clearly labeled, and sealed containers for **NCI-006** waste.

2. Handling of Unused **NCI-006**:

- Unwanted or expired solid **NCI-006** should remain in its original or a suitable, tightly sealed container.
- Solutions of **NCI-006** should be collected in a sealed, leak-proof container.

3. Decontamination of Labware:

- Non-disposable labware that has come into contact with **NCI-006** should be decontaminated by scrubbing with alcohol[1]. The resulting cleaning solutions and materials must be disposed of as hazardous waste.

4. Spill Management:

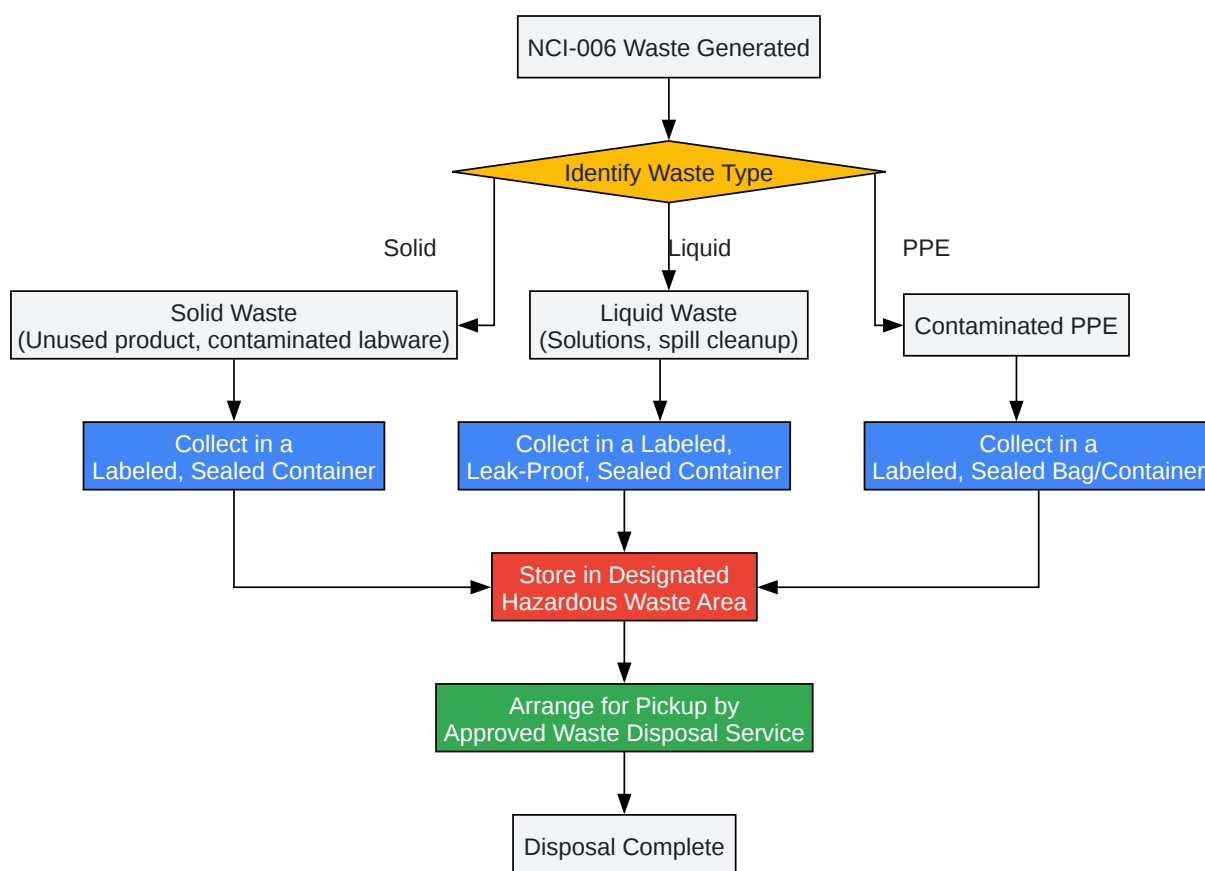
- In the event of a spill, ensure adequate ventilation and wear full personal protective equipment[1].
- Absorb liquid spills with a finely-powdered liquid-binding material such as diatomite or universal binders[1].
- Collect the absorbed material and any contaminated soil into a sealed container for hazardous waste disposal[1].
- Prevent the spill from entering drains or water courses[1].

5. Final Disposal:

- All collected **NCI-006** waste must be disposed of as hazardous chemical waste.
- Follow your institution's specific procedures for hazardous waste pickup and disposal.
- Ensure all waste containers are properly labeled with the contents (**NCI-006**) and associated hazard symbols.

NCI-006 Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **NCI-006**.



[Click to download full resolution via product page](#)

Caption: **NCI-006** Disposal Workflow Diagram.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NCI-006|1964516-64-0|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for NCI-006]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11935945#nci-006-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com